

Synthesis of a C₁₈H₃₂N₂O₃S Biotin Analogue

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Compound of Interest

Compound Name: C₁₈H₃₂N₂O₃S

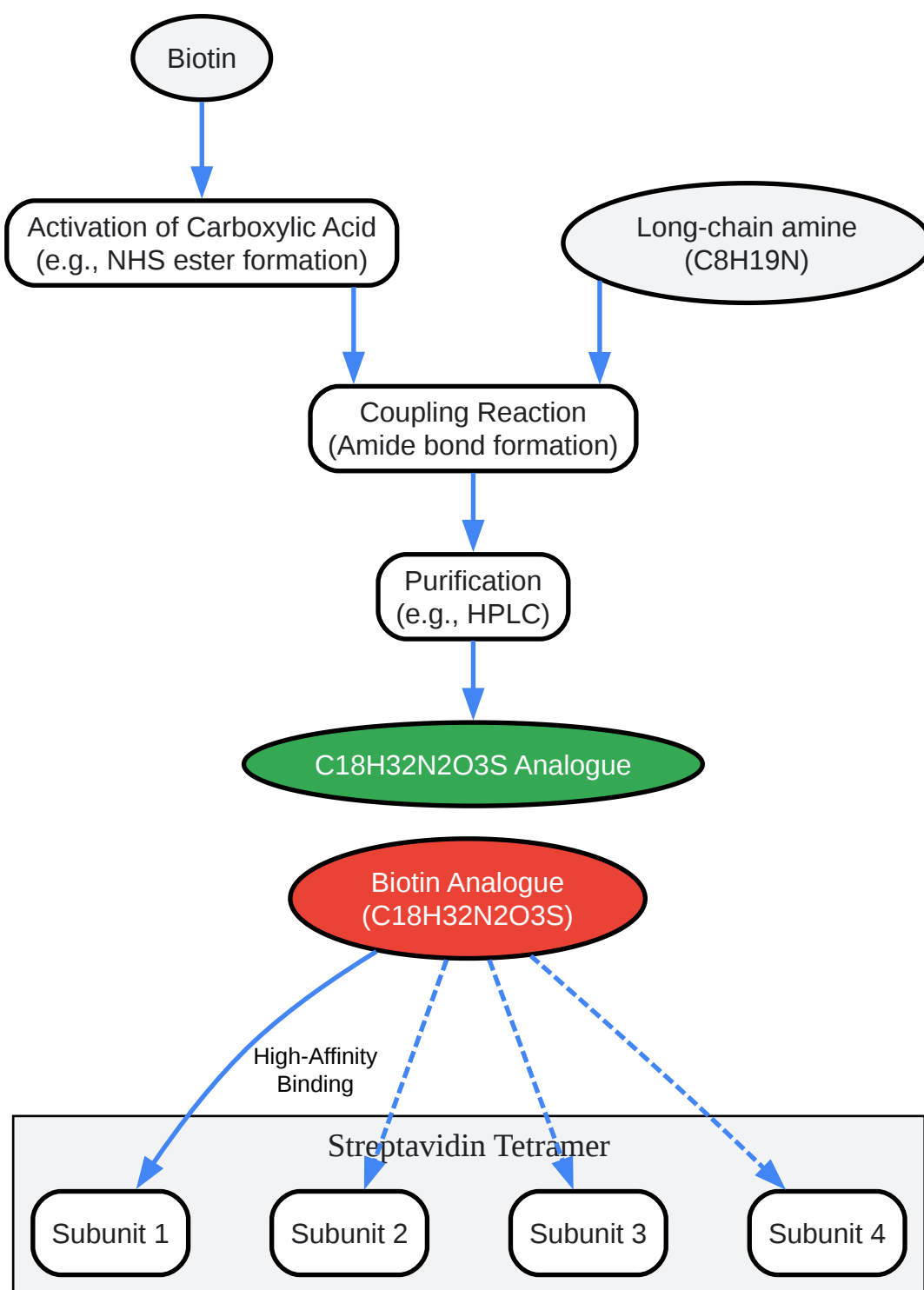
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The synthesis of biotin analogues often involves modifications to the valeric acid side chain, the ureido ring, or the thiophene ring. To achieve the target molecular formula of **C₁₈H₃₂N₂O₃S**, a likely modification would be the elongation of the valeric acid side chain.

A plausible synthetic route could involve the coupling of biotin with a long-chain amine or alcohol. For instance, reacting the carboxylic acid group of biotin with an amino-containing linker.

Generalized Synthetic Workflow



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com